

3-Fluorophenylboronic acid safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Fluorophenylboronic acid

Cat. No.: B151535

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An In-depth Technical Guide to the Safe Handling of **3-Fluorophenylboronic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data and handling precautions for **3-fluorophenylboronic acid**. The information is intended for professionals in research and development who handle this chemical in a laboratory setting.

Chemical Identification and Physical Properties

3-Fluorophenylboronic acid is an organoboron compound used in various chemical syntheses, including palladium-catalyzed cross-coupling reactions.^{[1][2]} It is important to be aware of its physical and chemical properties to ensure safe handling.

Property	Value	Source
Molecular Formula	C6H6BFO2	[3] [4]
Molecular Weight	139.92 g/mol	[3] [5]
CAS Number	768-35-4	[1] [3] [4] [6]
Appearance	Off-white to light yellow crystal powder	[2] [4]
Melting Point	211 - 218 °C (411.8 - 413.6 °F)	[2] [4] [5]
Solubility	No data available	[4]

Hazard Identification and GHS Classification

3-Fluorophenylboronic acid is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating these hazards.

GHS Classification	Hazard Statement	Signal Word	Pictogram
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed	Warning	
Skin corrosion/irritation (Category 1B/2)	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation	Danger/Warning	
Serious eye damage/eye irritation (Category 1/2)	H318: Causes serious eye damage / H319: Causes serious eye irritation	Danger/Warning	
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation	Warning	
Hazardous to the aquatic environment, long-term hazard (Category 2)	H411: Toxic to aquatic life with long lasting effects	No Signal Word	

Experimental Protocols

Detailed experimental protocols for the determination of toxicological and physical properties are typically not provided in standard safety data sheets. These studies are conducted under standardized guidelines (e.g., OECD Test Guidelines) by manufacturers. For end-users, the most relevant protocols are those for safe handling and emergency response. The following sections and diagrams outline these critical procedures.

Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **3-fluorophenylboronic acid** is crucial to minimize exposure and ensure laboratory safety.

Engineering Controls

- Ventilation: Work in a well-ventilated area.[\[4\]](#)[\[7\]](#) For operations that may generate dust or vapors, use a chemical fume hood.[\[8\]](#)[\[9\]](#)
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[7\]](#)[\[8\]](#)

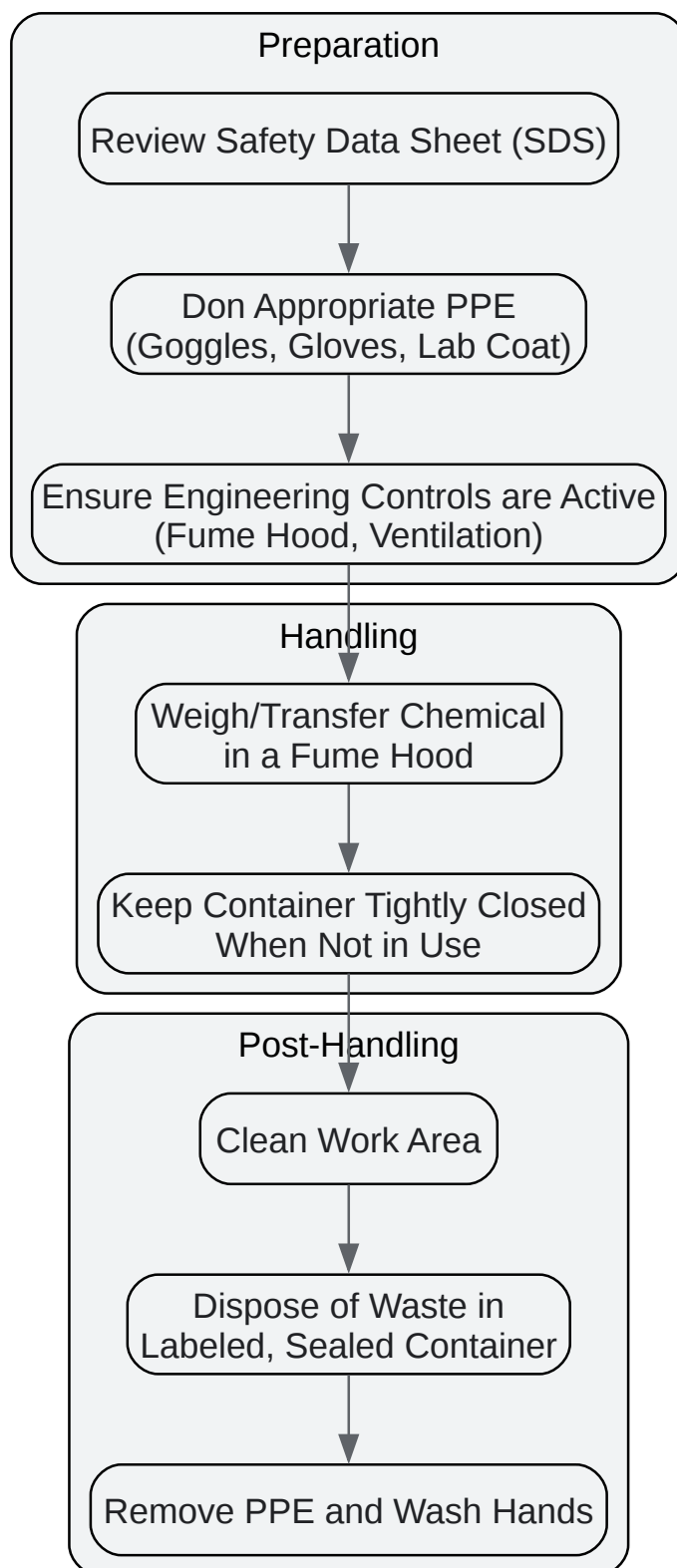
Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and clothing to prevent skin exposure.[\[4\]](#)[\[6\]](#)[\[10\]](#) A lab coat is mandatory.[\[10\]](#)
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 dust mask or equivalent is recommended.[\[1\]](#)

General Hygiene Practices

- Wash hands thoroughly after handling, and before eating, drinking, smoking, or using the restroom.[\[4\]](#)[\[6\]](#)[\[8\]](#)
- Do not eat, drink, or smoke in areas where chemicals are handled or stored.[\[6\]](#)[\[11\]](#)[\[12\]](#)
- Contaminated clothing should be removed and washed before reuse.[\[8\]](#)

Workflow for Safe Handling



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Caption: Workflow for the safe handling of **3-fluorophenylboronic acid**.

Storage and Disposal

Proper storage and disposal are critical to prevent accidents and environmental contamination.

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[\[7\]](#)
- Keep the container tightly closed and sealed.[\[4\]](#)[\[7\]](#)
- Store locked up.[\[4\]](#)
- The storage class code is 8A for combustible corrosive hazardous materials.[\[1\]](#)

Disposal

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[4\]](#)[\[13\]](#)
- Do not release into the environment.[\[7\]](#) Chemical waste should be collected in designated, labeled, and sealed containers.[\[13\]](#)

Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is required.

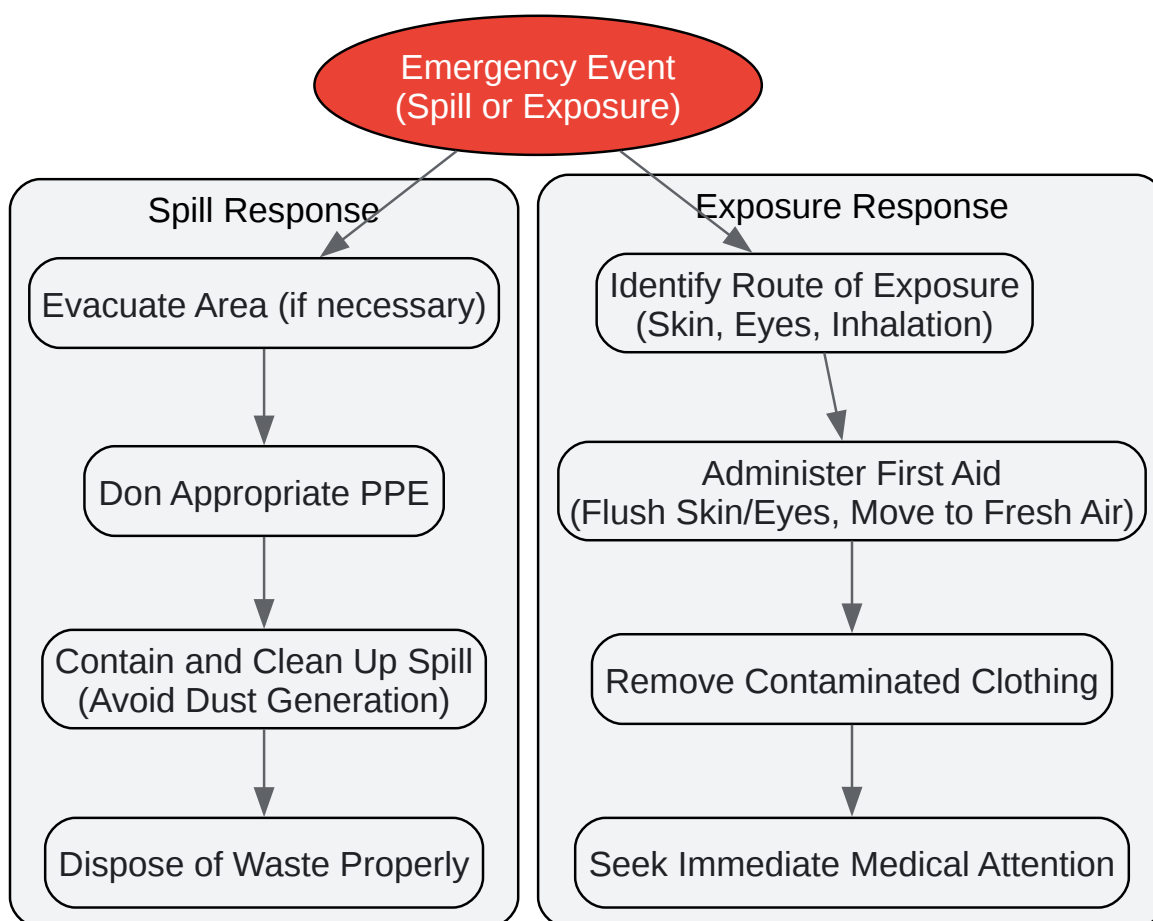
First-Aid Measures

Exposure Route	First-Aid Procedure
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical attention. [4] [6] [7]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. If skin irritation occurs, get medical advice/attention. [4] [6] [8]
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if you feel unwell. [4] [6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a poison center or doctor/physician if you feel unwell. [4] [7] [11]

Spill Response

- Ensure adequate ventilation and wear appropriate personal protective equipment.[\[7\]](#)
- For solid spills, sweep or vacuum up the material and place it in a suitable container for disposal without creating dust.[\[7\]](#)[\[8\]](#)
- Prevent the product from entering drains.[\[8\]](#)

Emergency Response Logic



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Caption: Emergency response workflow for spills and exposure incidents.

Hazard Relationships and Precautions

The GHS classifications for **3-fluorophenylboronic acid** are interconnected, necessitating a multi-faceted approach to safety precautions.



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Caption: Relationship between hazards and required safety precautions.

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- To cite this document: BenchChem. [3-Fluorophenylboronic acid safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b151535#3-fluorophenylboronic-acid-safety-data-sheet-and-handling-precautions\]](https://www.benchchem.com/product/b151535#3-fluorophenylboronic-acid-safety-data-sheet-and-handling-precautions)

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